

CAY10614: An In-Depth Technical Guide on Target Specificity

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Compound of Interest

Compound Name: CAY10614

Cat. No.: B157800

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Introduction

CAY10614 is a potent antagonist of Toll-like receptor 4 (TLR4), a key pattern recognition receptor in the innate immune system. It effectively inhibits the activation of TLR4 induced by lipid A, the bioactive component of lipopolysaccharide (LPS) found in Gram-negative bacteria. [1] This technical guide provides a comprehensive overview of the target specificity of **CAY10614**, including its mechanism of action, available quantitative data, and detailed experimental protocols for assessing its activity.

Core Target: Toll-like Receptor 4 (TLR4)

The primary molecular target of **CAY10614** is the Toll-like receptor 4 (TLR4). TLR4 plays a crucial role in initiating inflammatory responses upon recognition of pathogen-associated molecular patterns (PAMPs), most notably LPS. The activation of TLR4 triggers a downstream signaling cascade that is largely dependent on the adaptor protein Myeloid Differentiation primary response 88 (MyD88), leading to the production of pro-inflammatory cytokines.

Mechanism of Action

CAY10614 exerts its antagonistic effect by inhibiting the lipid A-induced activation of TLR4. This inhibition has been observed to disrupt downstream signaling events, including the lipid A-induced increase in phosphatase activity and the elevation of intracellular calcium levels

([Ca²⁺]cyt) in neurons.[1] By blocking the initial activation of the TLR4 complex, **CAY10614** effectively attenuates the subsequent inflammatory cascade.

Quantitative Data

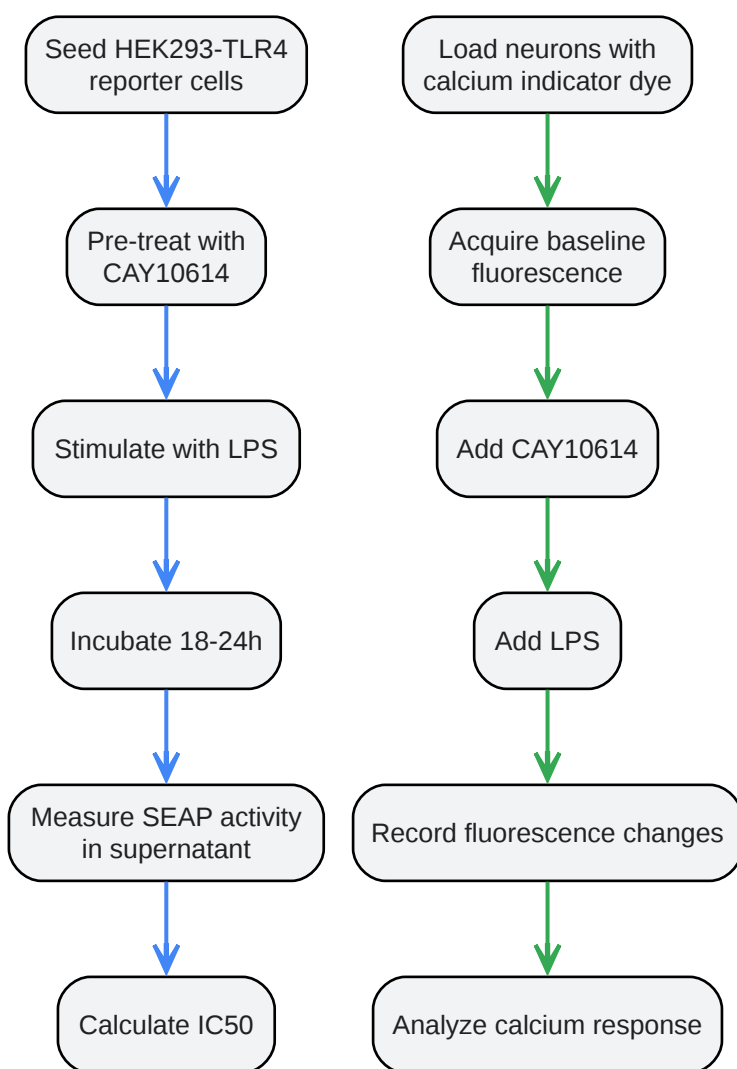
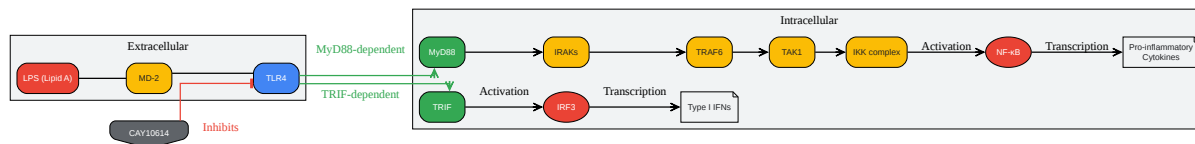
The inhibitory potency of **CAY10614** against its primary target has been quantified, providing a key metric for its biological activity.

Target	Ligand/Activator	Assay System	Parameter	Value	Reference
TLR4	Lipid A	HEK293 cells	IC50	1.675 µM	[1]

Note: At present, publicly available data on the binding affinity (K_i) of **CAY10614** for TLR4 and its selectivity profile against other TLR family members or a broader panel of kinases and receptors is limited. Further experimental investigation is required to fully elucidate the off-target profile of this compound.

Signaling Pathways

CAY10614 modulates the TLR4 signaling pathway. Upon activation by ligands such as LPS, TLR4 initiates two primary downstream signaling arms: the MyD88-dependent and the TRIF-dependent pathways. Both pathways culminate in the activation of transcription factors like NF-κB, leading to the expression of pro-inflammatory genes.



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References

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